

# Proper Disposal Procedures for Danshensu

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## Compound of Interest

Compound Name: *Danshensu*

Cat. No.: *B613839*

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This document provides essential safety and logistical information for the proper handling and disposal of **Danshensu** (also known as Salvianic acid A) and its sodium salt in a laboratory setting. The following procedures are designed to ensure the safety of researchers and to mitigate environmental impact, aligning with standard laboratory safety and chemical handling protocols.

## Hazard and Safety Data

**Danshensu** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to safety protocols is critical to prevent accidental ingestion and environmental release.

Property	Value	Reference
Chemical Name	Danshensu, Salvianic acid A	[2]
CAS Number	76822-21-4 (Danshensu)	[1]
67920-52-9 (Danshensu sodium salt)	[3]	
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>5</sub>	[1]
Molecular Weight	198.17 g/mol	[1]
GHS Classification	Acute Toxicity, Oral (Category 4)	[1]
Acute Aquatic Toxicity (Category 1)	[1]	
Chronic Aquatic Toxicity (Category 1)	[1]	
Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]

## Danshensu Waste Disposal Protocol

This protocol provides step-by-step guidance for the safe disposal of **Danshensu** waste. The primary directive is to dispose of contents and containers at an approved waste disposal plant. [1] Do not dispose of with household garbage or allow it to enter the sewage system.

## Personal Protective Equipment (PPE)

Before handling **Danshensu** or its waste, ensure the following PPE is worn:

- Safety glasses or goggles.

- Chemical-resistant gloves (inspected prior to use).
- Laboratory coat.

## Segregation and Collection of Waste

### Solid **Danshensu** Waste (Powder):

- Collect: Carefully sweep or scoop any solid **Danshensu** waste. Avoid creating dust.[\[4\]](#)
- Containerize: Place the collected solid waste into a clearly labeled, sealable hazardous waste container.
- Labeling: The container label should include:
  - "Hazardous Waste"
  - "**Danshensu**, Solid"
  - Associated Hazards: "Acute Toxicity," "Aquatic Hazard"
  - Date of accumulation.

### Liquid **Danshensu** Waste (Solutions):

- Collect: Pour or pipette liquid waste containing **Danshensu** into a designated, leak-proof hazardous waste container.
- Avoid Mixing: Do not mix **Danshensu** waste with incompatible materials such as strong acids, alkalis, or strong oxidizing/reducing agents.[\[1\]](#)
- Containerize: Use a container appropriate for liquid chemical waste. Do not overfill.
- Labeling: The container label should include:
  - "Hazardous Waste"
  - "**Danshensu**, Liquid Waste" (specify solvent if applicable)

- Associated Hazards: "Acute Toxicity," "Aquatic Hazard"
- Date of accumulation.

#### Contaminated Labware and Materials:

- Gross Decontamination: Scrape off any significant solid residue into the solid hazardous waste container.
- Rinsing: Rinse contaminated glassware and equipment with a suitable solvent (e.g., ethanol or water, as **Danshensu** is soluble in both[2]). Collect the first rinse as hazardous liquid waste. Subsequent rinses with copious amounts of water may be permissible depending on local regulations, but collecting all rinses is the safest practice.
- Disposal of Consumables: Place heavily contaminated disposable items (e.g., gloves, weighing paper, pipette tips) into the solid hazardous waste container.

## Storage and Final Disposal

- Storage: Store the sealed hazardous waste containers in a cool, well-ventilated area designated for chemical waste storage, away from incompatible materials.[1][4]
- Professional Disposal: Arrange for the collection of the hazardous waste by a licensed environmental waste management contractor. Follow all local, regional, and national regulations for the disposal of hazardous chemical waste.

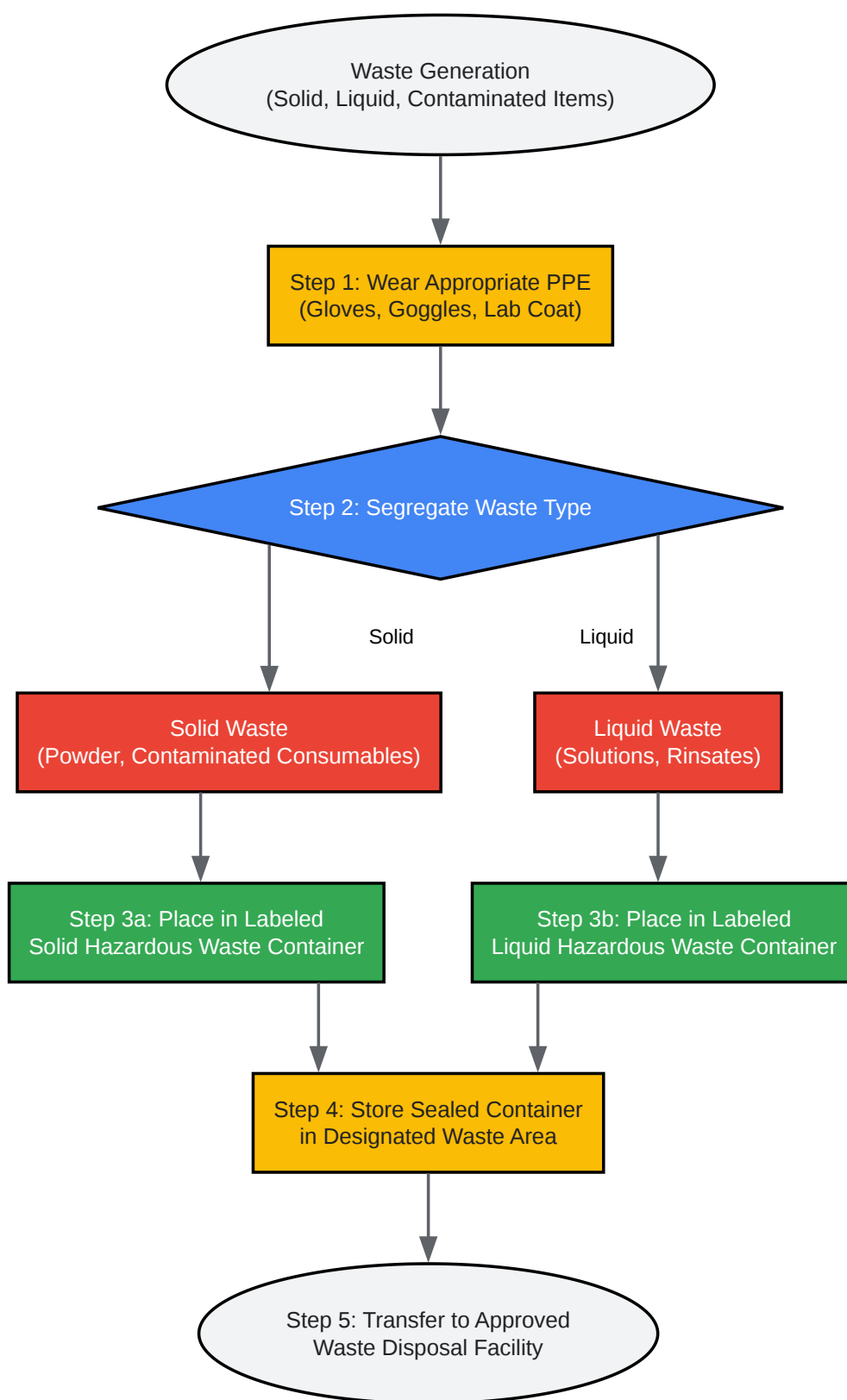
## Spill Management Protocol

In the event of a spill, immediate and proper cleanup is crucial to prevent exposure and environmental contamination.

- Ensure Safety: Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation.[1]
- Wear PPE: Don full personal protective equipment as listed above.
- Containment: Prevent the spill from spreading or entering drains or water courses.[1]

- Cleanup:
  - For liquid spills: Absorb the solution with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
  - For solid spills: Carefully sweep up the material, avoiding dust formation.
- Collect Waste: Place all contaminated absorbent material and collected **Danshensu** into a labeled hazardous waste container.[\[1\]](#)
- Decontaminate: Scrub the spill surface and any affected equipment with alcohol.[\[1\]](#)
- Dispose: Dispose of all cleanup materials as hazardous waste according to the protocol above.

## Logical Workflow for Danshensu Disposal



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Caption: Logical workflow for the safe segregation and disposal of **Danshensu** waste.

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## References

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- To cite this document: BenchChem. [Proper Disposal Procedures for Danshensu]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613839#danshensu-proper-disposal-procedures]

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